

# Application Notes and Protocols for Osteocalcin (7-19) (human) ELISA Kit

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Compound of Interest		
Compound Name:	Osteocalcin (7-19) (human)	
Cat. No.:	B056462	Get Quote

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These application notes provide a detailed protocol and validation data for a representative enzyme-linked immunosorbent assay (ELISA) kit for the quantitative measurement of the human Osteocalcin (7-19) fragment. This document also outlines the key signaling pathways associated with Osteocalcin.

#### Introduction

Osteocalcin, a vitamin K-dependent protein synthesized by osteoblasts, is a key marker of bone formation. The circulating levels of intact Osteocalcin and its fragments, such as the N-terminal fragment (7-19), can provide valuable insights into bone metabolism and have been associated with various physiological and pathological conditions. The **Osteocalcin (7-19)** (human) ELISA kit is a sensitive immunoassay for the quantitative determination of this specific fragment in human serum, plasma, and cell culture supernatants.

## **Principle of the Assay**

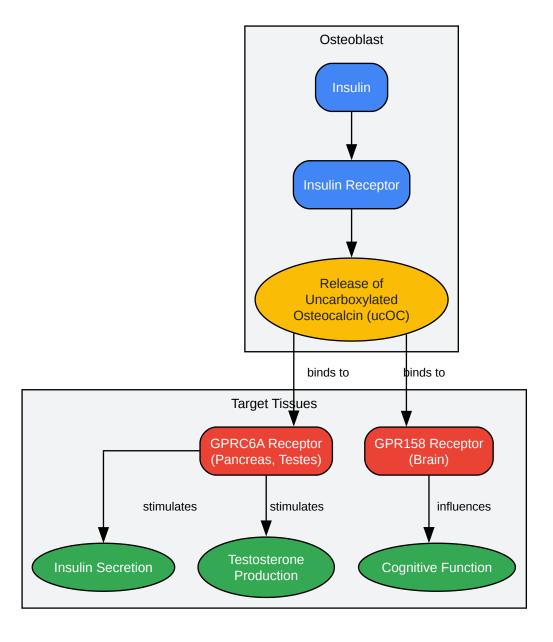
This assay is based on the sandwich ELISA principle. A microtiter plate is pre-coated with a capture antibody specific for a region of human Osteocalcin. Standards and samples are added to the wells, and any Osteocalcin (7-19) present is bound by the immobilized antibody. Subsequently, a biotinylated detection antibody, which recognizes the 7-19 amino acid sequence of human Osteocalcin, is added. Following a wash step, streptavidin conjugated to horseradish peroxidase (HRP) is added. After another wash, a substrate solution is added to



the wells, and color develops in proportion to the amount of Osteocalcin (7-19) bound. The reaction is then stopped, and the absorbance is measured at 450 nm. The concentration of Osteocalcin (7-19) in the samples is determined by comparing the optical density of the samples to the standard curve.

## **Osteocalcin Signaling Pathway**

Uncarboxylated Osteocalcin functions as a hormone, regulating various metabolic processes through its interaction with specific G protein-coupled receptors, primarily GPRC6A and GPR158.





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**Figure 1:** Overview of the Osteocalcin endocrine signaling pathway.

The binding of uncarboxylated Osteocalcin to GPRC6A activates downstream signaling cascades, including the Gq-PLC-IP3-Ca2+ and Gs-adenylyl cyclase-cAMP-PKA-MEK-ERK pathways, leading to increased insulin secretion and testosterone production. In the brain, Osteocalcin interacts with GPR158, influencing cognitive processes through a Gαq-IP3 signaling pathway.

## **Experimental Protocol Materials Required**

- Microplate reader capable of measuring absorbance at 450 nm
- · Pipettes and pipette tips
- Deionized or distilled water
- Wash buffer concentrate
- Substrate solution
- Stop solution
- Assay diluent
- Lyophilized Osteocalcin (7-19) standard
- Pre-coated 96-well microplate
- Biotinylated detection antibody (anti-human Osteocalcin 7-19)
- Streptavidin-HRP

### Sample Collection and Storage



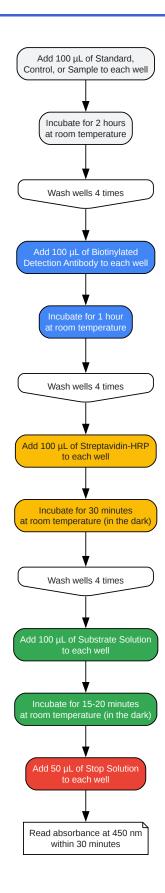
- Serum: Use a serum separator tube and allow samples to clot for 30 minutes at room temperature before centrifugation for 15 minutes at 1000 x g. Remove serum and assay immediately or aliquot and store samples at -20°C or -80°C. Avoid repeated freeze-thaw cycles.
- Plasma: Collect plasma using EDTA or heparin as an anticoagulant. Centrifuge for 15 minutes at 1000 x g within 30 minutes of collection. Assay immediately or aliquot and store samples at -20°C or -80°C. Avoid repeated freeze-thaw cycles.
- Cell Culture Supernatants: Remove particulates by centrifugation and assay immediately or aliquot and store samples at -20°C or -80°C. Avoid repeated freeze-thaw cycles.

## **Reagent Preparation**

- Wash Buffer: Dilute the wash buffer concentrate to 1X with deionized or distilled water.
- Standard: Reconstitute the lyophilized Osteocalcin (7-19) standard with the provided standard diluent to create a stock solution. Prepare a dilution series of the standard according to the kit instructions.
- Biotinylated Detection Antibody: Dilute the biotinylated detection antibody to the working concentration in assay diluent.
- Streptavidin-HRP: Dilute the Streptavidin-HRP to the working concentration in assay diluent.

### **Assay Procedure**





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